

A Comparative Guide to the Analytical Characterization of Boc-D-Ala-NH₂

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Compound of Interest

Compound Name: Boc-D-Ala-NH₂

CAS No.: 78981-25-6

Cat. No.: B1277237

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This guide provides a detailed comparison of key analytical methods for the characterization of N-tert-Butoxycarbonyl-D-alaninamide (**Boc-D-Ala-NH₂**), a crucial building block in peptide synthesis. For researchers, scientists, and professionals in drug development, rigorous analytical verification is essential to ensure the identity, purity, and quality of such reagents. This document outlines experimental protocols and comparative data for High-Performance Liquid Chromatography (HPLC), Mass Spectrometry (MS), and Nuclear Magnetic Resonance (NMR) Spectroscopy. Data for the corresponding carboxylic acid, Boc-D-Ala-OH, is included for a direct comparison of analytical behaviors.

Data Presentation: Physicochemical and Spectroscopic Properties

The fundamental properties of **Boc-D-Ala-NH₂** and its common alternative, Boc-D-Ala-OH, are summarized below. These values are critical for interpreting analytical data.

Table 1: Comparison of Physicochemical Properties

Property	Boc-D-Ala-NH2	Boc-D-Ala-OH	Data Source
Molecular Formula	C ₈ H ₁₆ N ₂ O ₃	C ₈ H ₁₅ NO ₄	[1][2]
Molecular Weight	188.22 g/mol	189.21 g/mol	[1][2]
Monoisotopic Mass	188.11609238 Da	189.10010796 Da	[1][2]
CAS Number	85642-13-3 / 78981-25-6	7764-95-6	[1][2]

Table 2: Comparative HPLC Data (Representative)

Parameter	Boc-D-Ala-NH2	Boc-D-Ala-OH
Purity	>98% (Typical)	≥98.0% (TLC)[3]
Retention Time (t _R)	Less Retained	More Retained
Rationale for Separation	The amide (NH ₂) is more polar than the carboxylic acid (OH), generally leading to earlier elution on a reverse-phase column.[4]	The carboxylic acid is more hydrophobic than the amide, resulting in stronger interaction with the C18 stationary phase. [4]

Table 3: Comparative Mass Spectrometry Data

Parameter	Boc-D-Ala-NH ₂	Boc-D-Ala-OH
Ionization Mode	ESI (+)	ESI (+)
Expected [M+H] ⁺	m/z 189.12	m/z 190.11
Expected [M+Na] ⁺	m/z 211.10	m/z 212.09
Characteristic Fragment	m/z 133.09 ([M+H - C ₄ H ₈] ⁺)	m/z 134.08 ([M+H - C ₄ H ₈] ⁺)
Notes	The Boc group is labile and can exhibit in-source fragmentation, showing a loss of isobutylene (56 Da) or the entire Boc group (100 Da). [5]	Similar to the amide, the Boc group's lability is a key feature in its mass spectrum. [5]

Table 4: Comparative ¹H and ¹³C NMR Data (in CDCl₃)

Note: Chemical shifts for D- and L-enantiomers are identical in achiral solvents.

Nucleus	Assignment	Boc-D-Ala-NH2 (Predicted)	Boc-D-Ala-OH (Typical)	Data Source
¹ H NMR	Boc (s, 9H)	~1.45 ppm	~1.45 ppm	[6]
α-H (q)	~4.2-4.3 ppm	~4.3 ppm	[6]	
CH ₃ (d)	~1.3-1.4 ppm	~1.4 ppm		
NH (amide)	~5.5-7.0 ppm (broad)	N/A		
NH (carbamate)	~5.0-5.5 ppm (broad)	~5.0 ppm (broad)		
¹³ C NMR	Boc C=O	~155.5 ppm	~155.1 ppm	[6]
Amide/Acid C=O	~175 ppm	~176 ppm		
Boc C(CH ₃) ₃	~80.0 ppm	~79.1 ppm	[6]	
α-C	~50.0 ppm	~49.5 ppm		
Boc CH ₃	~28.4 ppm	~28.4 ppm	[6]	
Ala CH ₃	~18.0 ppm	~18.5 ppm		

Experimental Protocols

Detailed methodologies for the primary analytical techniques are provided below.

High-Performance Liquid Chromatography (HPLC)

This method is used to determine the purity of **Boc-D-Ala-NH2**.

- System: A standard HPLC system equipped with a UV detector.[7]
- Column: C18 reverse-phase column (e.g., 4.6 x 250 mm, 5 μm).[5]
- Mobile Phase A: 0.1% Formic Acid in Water.[5]
- Mobile Phase B: 0.1% Formic Acid in Acetonitrile.[5]

- Gradient: A linear gradient from 5% to 95% Mobile Phase B over 20-30 minutes is a suitable starting point.[\[5\]](#)
- Flow Rate: 0.5-1.0 mL/min.[\[8\]](#)
- Column Temperature: 30-40 °C.[\[8\]](#)
- Detection: UV at 210-220 nm.
- Sample Preparation: Accurately weigh and dissolve a small amount of the sample in the mobile phase or a compatible solvent (e.g., acetonitrile/water mixture) to a concentration of approximately 1 mg/mL.[\[5\]](#)
- Injection Volume: 10-20 µL.[\[8\]](#)
- Data Analysis: Purity is calculated by dividing the peak area of the main component by the total peak area of all components in the chromatogram.

Mass Spectrometry (MS)

This technique confirms the molecular weight of the compound.

- System: Electrospray Ionization Mass Spectrometer (ESI-MS).
- Ionization Mode: Positive Ion Mode.[\[5\]](#)
- Sample Preparation: Prepare a dilute solution of the sample (10-100 µg/mL) in a suitable solvent such as methanol or acetonitrile/water.
- Infusion: Introduce the sample via direct infusion or through an LC system.
- Capillary Voltage: 3.5-4.5 kV.[\[5\]](#)
- Source Temperature: 120-150 °C.[\[5\]](#)
- Data Acquisition: Scan a mass range appropriate for the expected ions (e.g., m/z 100-500).
- Data Analysis: Identify the molecular ion peaks, such as $[M+H]^+$ and $[M+Na]^+$, and compare them to the calculated theoretical masses. Note any characteristic fragment ions resulting

from the loss of the Boc group.[5]

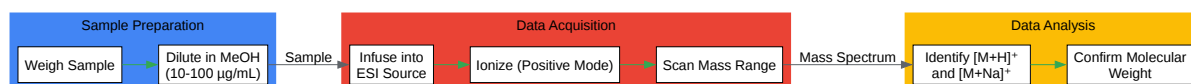
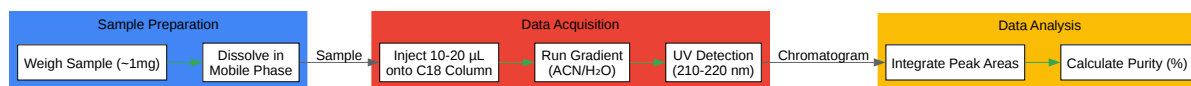
Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR provides detailed structural information, confirming the presence of the Boc group and the alanine amide backbone.

- System: NMR Spectrometer (e.g., 400 MHz).[6]
- Sample Preparation: Accurately weigh 5-10 mg of the sample and dissolve it in approximately 0.7 mL of a deuterated solvent (e.g., CDCl₃, DMSO-d₆) in a 5 mm NMR tube. [6]
- ¹H NMR Acquisition: Acquire the spectrum with standard parameters (e.g., 16 scans, 1-second relaxation delay).[6]
- ¹³C NMR Acquisition: Acquire a proton-decoupled ¹³C spectrum (e.g., 1024 scans, 2-second relaxation delay).[6]
- Data Processing: Process the spectra using appropriate software, including Fourier transformation, phase correction, and baseline correction.[6]
- Data Analysis: Calibrate the spectra using the residual solvent peak (e.g., CDCl₃: δ 7.26 ppm for ¹H, δ 77.16 ppm for ¹³C).[6] Assign all signals to the corresponding atoms in the molecule and integrate the ¹H peaks to confirm proton ratios.

Mandatory Visualizations

The following diagrams illustrate the standard workflows for the analytical characterization of **Boc-D-Ala-NH₂**.



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